

how to reduce background signal in 2-Naphthalenyl octanoate fluorescence assay

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Compound of Interest

Compound Name: 2-Naphthalenyl octanoate

Cat. No.: B079090

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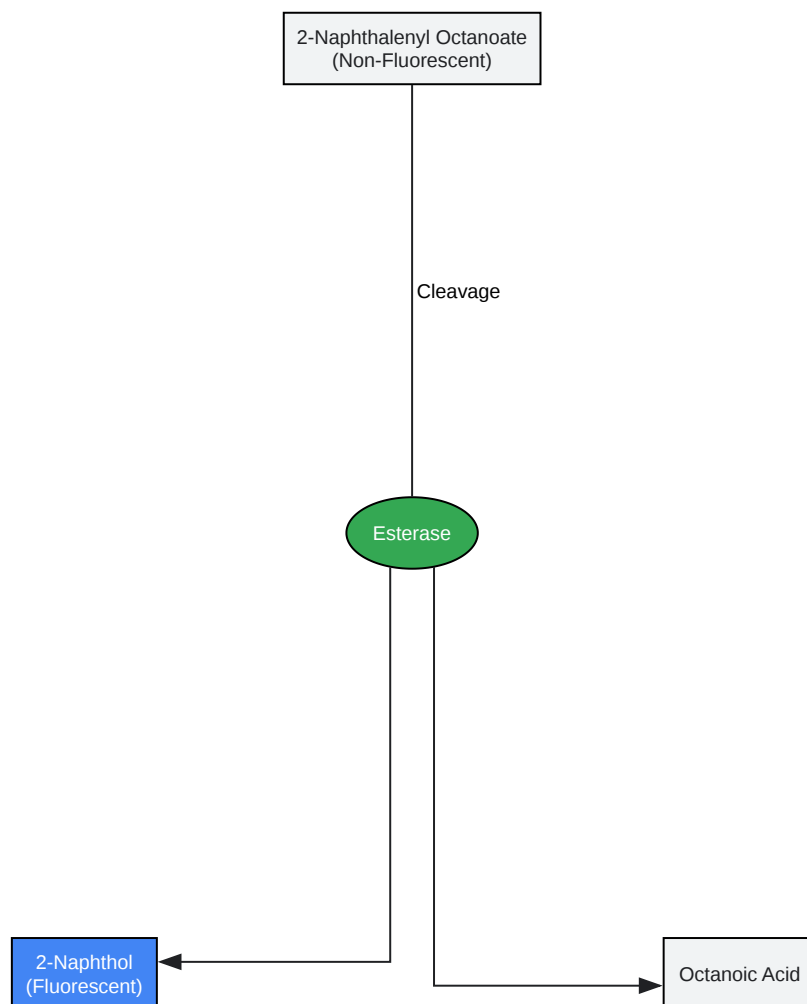
Technical Support Center: 2-Naphthalenyl Octanoate Fluorescence Assay

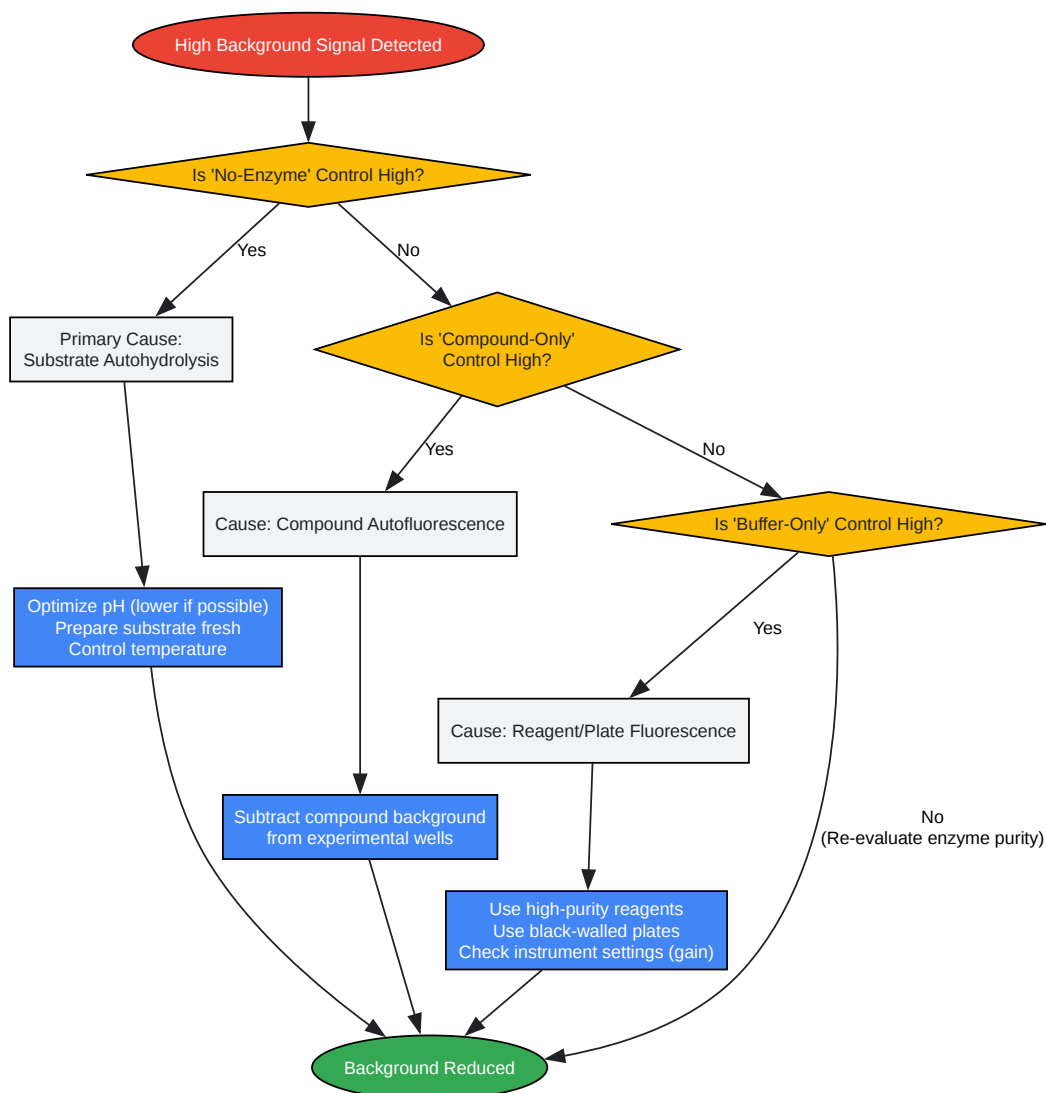
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the **2-Naphthalenyl octanoate** fluorescence assay, with a specific focus on reducing high background signals.

Assay Principle Overview

The **2-Naphthalenyl octanoate** assay is a fluorescence-based method used to measure the activity of esterase enzymes. The non-fluorescent substrate, **2-Naphthalenyl octanoate**, is enzymatically cleaved by esterases to produce octanoic acid and the highly fluorescent compound 2-Naphthol. The intensity of the emitted fluorescence, typically measured at an emission wavelength of around 354 nm following excitation at approximately 331 nm, is directly proportional to the esterase activity in the sample.

Enzymatic Reaction Pathway





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